

Application Notes and Protocols for 4-Bromo-6-fluoroisoquinoline

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Compound of Interest

Compound Name: **4-Bromo-6-fluoroisoquinoline**

Cat. No.: **B3027858**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the safe storage and handling of **4-Bromo-6-fluoroisoquinoline** (CAS No. 1416500-78-1), a key intermediate in pharmaceutical research and development.^[1] As a halogenated heterocyclic compound, its unique reactivity, which is valuable in the synthesis of bioactive molecules like kinase inhibitors, necessitates stringent safety and handling protocols to ensure personnel safety and maintain compound integrity.^[1] These application notes are designed to provide researchers, scientists, and drug development professionals with the technical and practical knowledge required for the safe and effective use of this compound.

Introduction to 4-Bromo-6-fluoroisoquinoline

4-Bromo-6-fluoroisoquinoline is a solid, off-white to yellow crystalline powder that serves as a versatile building block in organic synthesis. Its halogenated structure, featuring both bromine and fluorine substituents on the isoquinoline core, allows for selective cross-coupling reactions, making it a valuable precursor in the development of complex drug candidates and fluorescent probes.^[1] Given its application in the synthesis of active pharmaceutical ingredients (APIs), it is often handled under conditions suitable for potent compounds.^{[2][3]} Understanding its chemical properties and associated hazards is paramount for its safe and effective utilization in a laboratory setting.

Physicochemical and Hazard Profile

A thorough understanding of the physicochemical properties and hazard profile of **4-Bromo-6-fluoroisoquinoline** is the foundation of a robust safety protocol.

Property	Value	Source(s)
CAS Number	1416500-78-1	[1]
Molecular Formula	C ₉ H ₅ BrFN	[1]
Molecular Weight	226.05 g/mol	[4]
Physical State	Solid, crystalline powder	[5]
Appearance	Off-white to yellow	[5]
Melting Point	77-78 °C	[5]
Boiling Point	~300.7 °C (Predicted)	
Solubility	Limited water solubility; soluble in methanol and DMSO.	
GHS Hazard Statements	H302: Harmful if swallowedH318: Causes serious eye damage	[6]
GHS Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]

Chemical Inventory and Management

Effective management of chemical inventories is a critical component of laboratory safety and regulatory compliance.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Inventory Logging and Tracking

A meticulous record of all chemicals is essential for safety and efficiency.[\[7\]](#)[\[9\]](#) Your chemical inventory log for **4-Bromo-6-fluoroisoquinoline** should include:

- Chemical Name and CAS Number: **4-Bromo-6-fluoroisoquinoline**, 1416500-78-1
- Date of Receipt
- Quantity Received
- Assigned Storage Location
- Usage Log: Date, quantity used, and the name of the researcher.
-

Labeling

Clear and accurate labeling is fundamental to preventing accidental misuse.[\[9\]](#) All primary and secondary containers of **4-Bromo-6-fluoroisoquinoline** must be clearly labeled with:

- Full Chemical Name
- CAS Number
- Relevant GHS Hazard Pictograms (Corrosion, Acute Toxicity)
- Signal Word: Danger[\[6\]](#)
- Hazard and Precautionary Statements[\[5\]](#)[\[6\]](#)

Storage and Stability

Proper storage is crucial for maintaining the stability and integrity of **4-Bromo-6-fluoroisoquinoline**.

Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C.[\[1\]](#)
- Atmosphere: Store in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation from moisture and air.
- Light: Protect from light. While specific photostability data for this compound is not readily available, the ICH Q1B guideline recommends photostability testing for new drug substances.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) It is prudent to store the compound in an amber vial or in a light-blocking secondary container.
- Location: Store in a designated, well-ventilated, and secure area away from incompatible materials.[\[5\]](#)

Stability and Incompatible Materials

- Stability: The compound is generally stable under recommended storage conditions.[\[5\]](#) Long-term stability should be monitored, and the compound should be visually inspected for any changes in color or consistency before use.
- Incompatible Materials: Avoid contact with strong oxidizing agents. Due to its halogenated nature, it may react with strong bases and certain metals. It is advisable to conduct small-scale compatibility tests before mixing with other reagents for the first time.

Handling Protocols

Given that **4-Bromo-6-fluoroisoquinoline** is a potent pharmaceutical intermediate, it should be handled with appropriate containment strategies.[\[18\]](#)[\[19\]](#)

Engineering Controls

- Ventilation: All handling of the solid compound, including weighing and transfers, should be performed in a certified chemical fume hood to minimize inhalation exposure.[\[20\]](#)

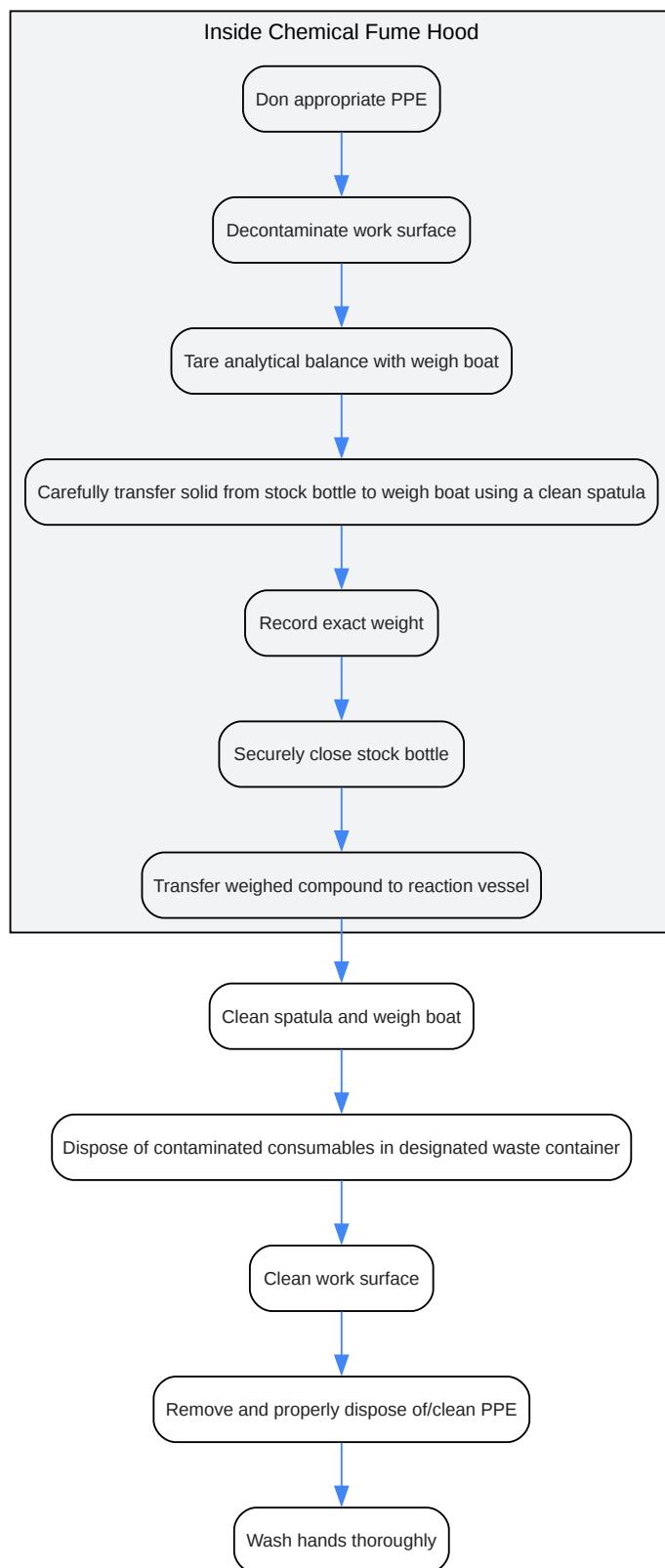
- Containment: For procedures with a higher risk of generating dust, consider the use of a glove box or other containment solutions.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.[20]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber. Gloves should be inspected before use and changed frequently.[5][20]
- Body Protection: A lab coat, buttoned to its full length. For larger quantities or when there is a risk of splashing, a chemical-resistant apron is recommended.[20]
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate particulate filter should be used.[5]

Weighing and Dispensing Workflow



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Caption: Workflow for weighing and dispensing **4-Bromo-6-fluoroisoquinoline**.

Emergency Procedures

Spills

A quick and informed response to a chemical spill can significantly mitigate potential hazards.
[\[21\]](#)

- Minor Spill (<1 gram, contained in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent dust generation.[\[22\]](#)
 - Carefully sweep the absorbed material into a designated hazardous waste container.[\[8\]](#)
[\[22\]](#)
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.[\[22\]](#)
 - Label the waste container and arrange for disposal.[\[8\]](#)
- Major Spill (>1 gram or outside of a fume hood):
 - Evacuate the immediate area and alert others.[\[8\]](#)[\[23\]](#)
 - Restrict access to the area.[\[8\]](#)
 - If safe to do so, shut off ignition sources.[\[23\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.[\[8\]](#)[\[23\]](#)
 - Provide them with the Safety Data Sheet (SDS) for **4-Bromo-6-fluoroisoquinoline**.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)

- Skin Contact: Remove contaminated clothing and flush the affected area with plenty of water. If irritation persists, seek medical attention.[21]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and provide the SDS to the medical personnel.[5][21]

Waste Disposal

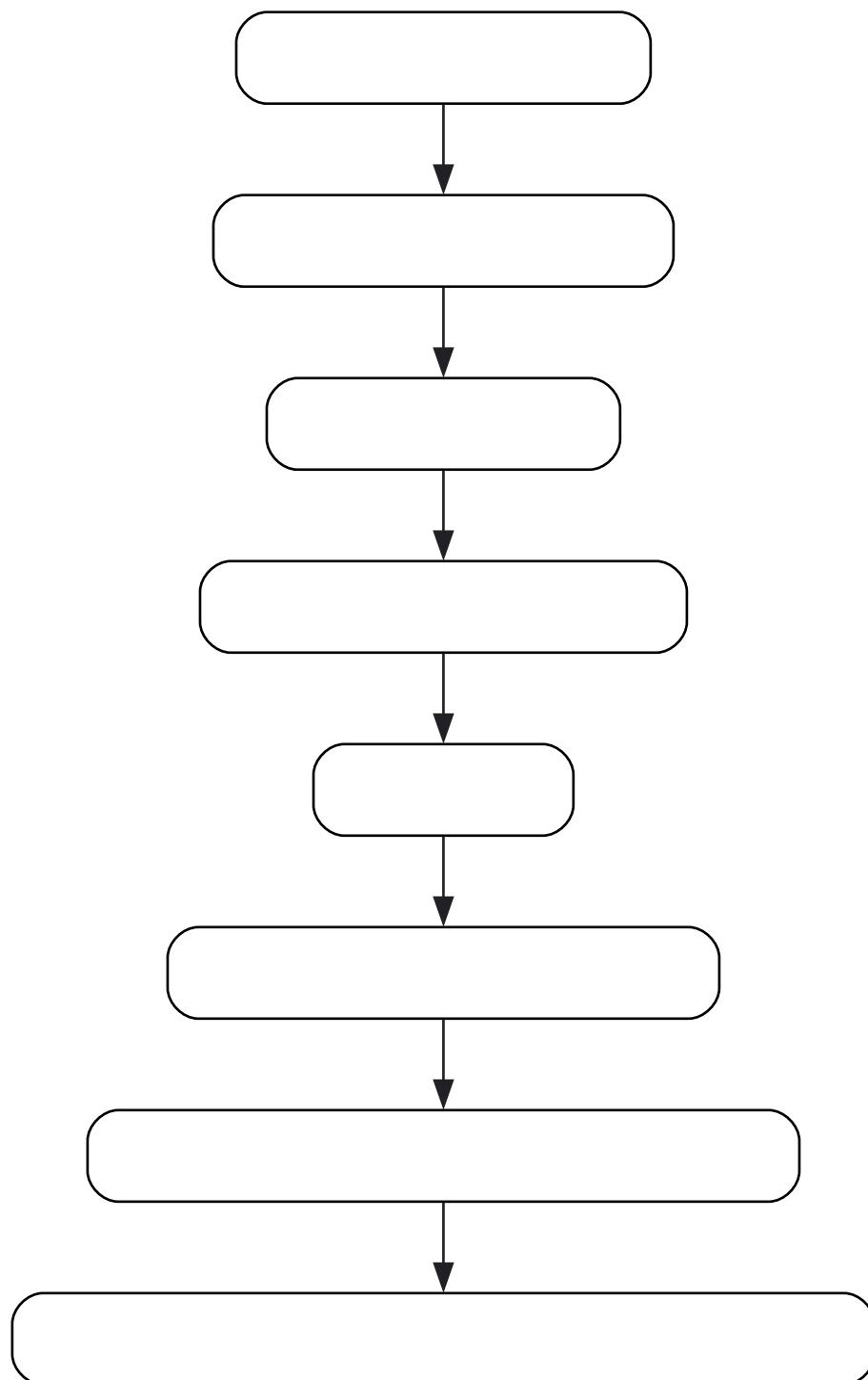
Proper segregation and disposal of chemical waste are essential for environmental protection and regulatory compliance.

Waste Segregation and Labeling

Due to its chemical structure, **4-Bromo-6-fluoroisoquinoline** and any materials contaminated with it are classified as halogenated organic solid waste.[20]

- Segregation: Do not mix with non-halogenated organic waste, aqueous waste, or other incompatible waste streams.[20]
- Container: Use a designated, leak-proof, and clearly labeled hazardous waste container for halogenated organic solids.[20]
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name, and the associated hazard symbols.[20]

Disposal Protocol



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Caption: Step-by-step protocol for the disposal of **4-Bromo-6-fluoroisoquinoline** waste.

The primary method for the disposal of halogenated organic waste is high-temperature incineration by a licensed hazardous waste management company.^{[5][24]} This ensures the

complete destruction of the compound and prevents the release of harmful substances into the environment.

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